

# Topogard Technical Support Center: Managing Spray Drift and Off-Target Effects

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## Compound of Interest

Compound Name:	Topogard
CAS No.:	8066-11-3
Cat. No.:	B1222600

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address potential issues related to spray drift and off-target effects of **Topogard**. The information is intended to assist researchers in designing and executing experiments with this herbicide.

## Troubleshooting Guide

This guide addresses specific issues that may be encountered during the application of **Topogard** in experimental settings.

Issue 1: Observed damage to non-target plants in adjacent plots.

- Question: We are observing phytotoxicity symptoms (e.g., chlorosis, necrosis) on desirable plants in plots adjacent to our **Topogard**-treated areas. What could be the cause and how can we prevent this?

- Answer: This is likely due to spray drift, which is the movement of herbicide droplets through the air to unintended areas.[1] Several factors can contribute to this, including wind speed, nozzle type, and boom height. To mitigate this, consider the following:
  - Application Timing: Avoid spraying when wind speeds are high or blowing towards sensitive areas.[1]
  - Equipment Calibration: Ensure your sprayer is properly calibrated to deliver the correct droplet size. Coarser droplets are less likely to drift.
  - Nozzle Selection: Use low-drift nozzles that produce larger droplets.
  - Boom Height: Keep the spray boom as low as possible to the target vegetation.
  - Buffer Zones: Establish a no-spray buffer zone between the treated area and sensitive non-target plants. The width of this buffer will depend on environmental conditions and application equipment.

Issue 2: Inconsistent weed control in the treated area.

- Question: Our **Topogard** application has resulted in patchy or inconsistent weed control. What are the possible reasons for this?
- Answer: Inconsistent application or environmental factors can lead to variable efficacy. Consider these points:
  - Uneven Application: Ensure uniform coverage of the target area. Overlapping spray swaths can lead to overdosing in some areas and underdosing in others.
  - Weed Growth Stage: **Topogard** is most effective on small, actively growing weeds.
  - Environmental Conditions: Application during hot and dry conditions can reduce herbicide uptake and effectiveness.
  - Soil Conditions: The presence of heavy crop or weed residues on the soil surface can intercept the spray, preventing it from reaching the target weeds or soil.

Issue 3: Suspected **Topogard** residue in soil is affecting subsequent experiments.

- Question: We suspect that residual **Topogard** in the soil from a previous experiment is impacting the growth of a new set of sensitive plants. How can we confirm this and what are our options?
- Answer: **Topogard**'s active ingredients, terbutryn and terbuthylazine, can have residual activity in the soil.[2] To confirm the presence of harmful residues, you can perform a soil bioassay or analytical testing.
  - Soil Bioassay: This involves growing a sensitive indicator plant (e.g., oats, lettuce) in soil samples from the suspected area and a control (clean) soil. Observe for any signs of phytotoxicity.
  - Analytical Testing: Soil samples can be sent to a laboratory for analysis using techniques like Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) to quantify the concentration of terbutryn and terbuthylazine.[3][4]
  - Remediation: If significant residues are confirmed, remediation options are limited. Tilling the soil may help to dilute the herbicide. In future experiments, consider the residual properties of **Topogard** when planning crop rotation or subsequent plantings.

## Frequently Asked Questions (FAQs)

Q1: What are the active ingredients in **Topogard** and what is their mode of action?

A1: **Topogard** contains two active ingredients from the triazine chemical family: terbutryn and terbuthylazine.[5] These herbicides are classified as Photosystem II (PSII) inhibitors.[6][7] They work by blocking electron transport in the chloroplasts of susceptible plants, which inhibits photosynthesis and ultimately leads to plant death.[6][8]

Q2: What are the typical symptoms of **Topogard** injury on non-target plants?

A2: Symptoms of injury from PSII inhibitors like those in **Topogard** typically include interveinal chlorosis (yellowing between the veins) on older leaves first, which can progress to necrosis (tissue death) along the leaf margins.[7]

Q3: What environmental factors influence the potential for spray drift?

A3: The primary environmental factors influencing spray drift are:

- **Wind Speed and Direction:** Higher wind speeds increase drift distance. Wind direction determines where the drift will travel.
- **Temperature and Humidity:** High temperatures and low humidity can cause spray droplets to evaporate, making them smaller and more susceptible to drift.
- **Atmospheric Stability:** Temperature inversions (a layer of warm air above a layer of cool air near the ground) can trap fine spray particles and allow them to travel long distances.

Q4: Are there specific buffer zone recommendations for **Topogard**?

A4: While the **Topogard** product label emphasizes preventing spray drift, it may not specify exact buffer zone distances.<sup>[5]</sup> Regulatory agencies in different regions may provide general or specific buffer zone requirements for triazine herbicides. For example, in some regions, a setback of 66 feet from streams and rivers and 200 feet from lakes is required for atrazine, a related triazine herbicide.<sup>[9]</sup> It is crucial to consult local regulations and conduct a site-specific risk assessment to determine an appropriate buffer zone.

## Data Presentation

Table 1: Factors Influencing Herbicide Spray Drift

Factor	Influence on Drift Potential	Mitigation Strategy
Droplet Size	Smaller droplets are more susceptible to drift.	Use nozzles that produce coarser droplets.
Wind Speed	Higher wind speeds increase drift distance.	Avoid spraying in windy conditions.
Boom Height	Higher booms increase the distance droplets must travel, increasing drift potential.	Keep the boom as low as possible while maintaining uniform coverage.
Temperature & Humidity	High temperatures and low humidity lead to smaller droplets due to evaporation.	Spray during cooler, more humid parts of the day.
Nozzle Type	Different nozzles produce different droplet size spectrums.	Select low-drift or air-induction nozzles.

Table 2: Estimated Spray Drift Distances for Ground Applications\*

Wind Speed (mph)	Droplet Size	Approximate Drift Distance (feet)
5	Fine	> 100
5	Coarse	< 20
10	Fine	> 200
10	Coarse	< 40
15	Fine	> 300
15	Coarse	< 60

\*Note: These are generalized estimates. Actual drift distances for **Topogard** will vary based on specific application parameters and environmental conditions.

## Experimental Protocols

### 1. Protocol for Plant Phytotoxicity Bioassay

This protocol outlines a simple bioassay to assess the potential for **Topogard** residues in soil to cause phytotoxicity to a sensitive indicator plant.

- Materials:
  - Soil samples from the experimental site (and a control site known to be free of herbicide).
  - Pots (at least 3 per soil sample).
  - Seeds of a sensitive indicator species (e.g., lettuce, oat, radish).
  - Greenhouse or growth chamber with controlled light and temperature.
  - Deionized water.
- Methodology:
  - Sample Collection: Collect representative soil samples from the top 2-4 inches of the areas of concern and the control area.[\[10\]](#)[\[11\]](#)
  - Potting: Fill at least three pots for each soil sample. Label each pot clearly.
  - Sowing: Plant a predetermined number of seeds (e.g., 5-10) of the indicator species in each pot at a uniform depth.
  - Growth Conditions: Place the pots in a randomized layout in a greenhouse or growth chamber with adequate light (e.g., 16-hour photoperiod) and a constant temperature (e.g., 22-25°C).
  - Watering: Water the pots as needed with deionized water to maintain adequate soil moisture.
  - Observation: Monitor the pots daily for germination and signs of phytotoxicity (e.g., chlorosis, necrosis, stunting, malformation) for a period of 14-21 days.

- Data Collection: Record germination rates, plant height, and visual injury ratings at regular intervals. At the end of the experiment, harvest the above-ground biomass, dry it in an oven at 60-70°C, and record the dry weight.
- Analysis: Compare the growth parameters and injury symptoms of plants grown in the experimental soil to those grown in the control soil.

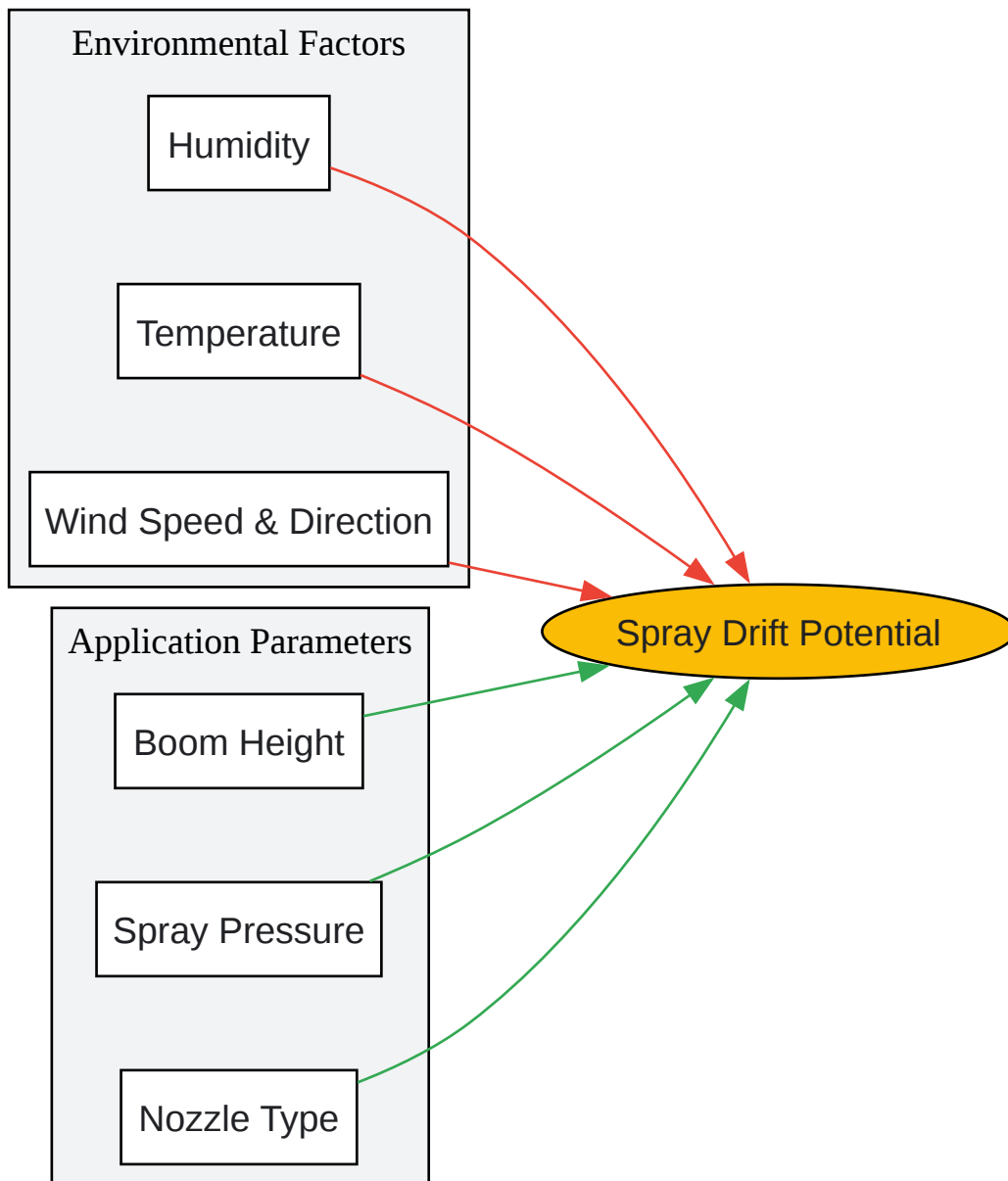
## 2. Protocol for Determination of **Topogard** Residues in Soil by LC-MS/MS

This protocol provides a general framework for the extraction and analysis of terbutryn and terbuthylazine from soil samples using Liquid Chromatography with tandem Mass Spectrometry.

- Materials:
  - Soil samples.
  - Analytical standards of terbutryn and terbuthylazine.
  - Acetonitrile, methanol, formic acid (analytical grade).
  - Anhydrous magnesium sulfate and sodium chloride.
  - Primary secondary amine (PSA) sorbent.
  - Centrifuge tubes (50 mL).
  - High-performance liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- Methodology:
  - Sample Preparation:
    - Air-dry the soil samples and sieve them to remove large debris.
    - Weigh 10 g of the homogenized soil into a 50 mL centrifuge tube.

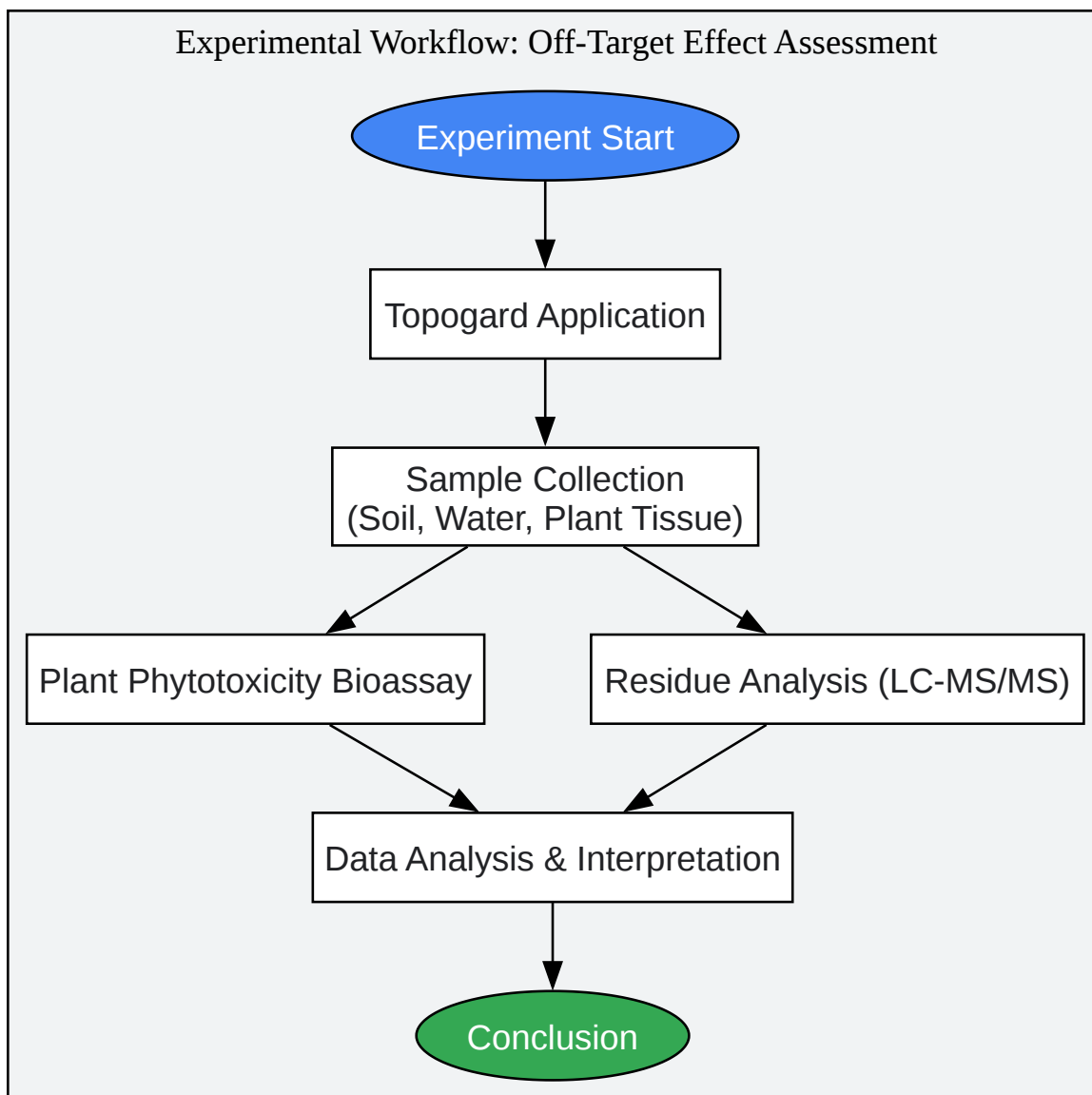
- Extraction:
  - Add 10 mL of water and 10 mL of acetonitrile to the soil sample.
  - Vortex vigorously for 1 minute.
  - Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
  - Immediately shake vigorously for 1 minute and then centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 2 mL microcentrifuge tube containing 150 mg of anhydrous magnesium sulfate and 50 mg of PSA.
  - Vortex for 30 seconds and centrifuge at 10,000 rpm for 5 minutes.
- LC-MS/MS Analysis:
  - Take an aliquot of the cleaned extract, dilute it with a suitable solvent (e.g., methanol/water), and inject it into the LC-MS/MS system.
  - The LC system will separate the analytes, and the MS/MS detector will identify and quantify terbutryn and terbuthylazine based on their specific mass-to-charge ratios and fragmentation patterns.
- Quantification:
  - Prepare a calibration curve using the analytical standards.
  - Quantify the concentration of terbutryn and terbuthylazine in the soil samples by comparing their peak areas to the calibration curve.

## Mandatory Visualizations



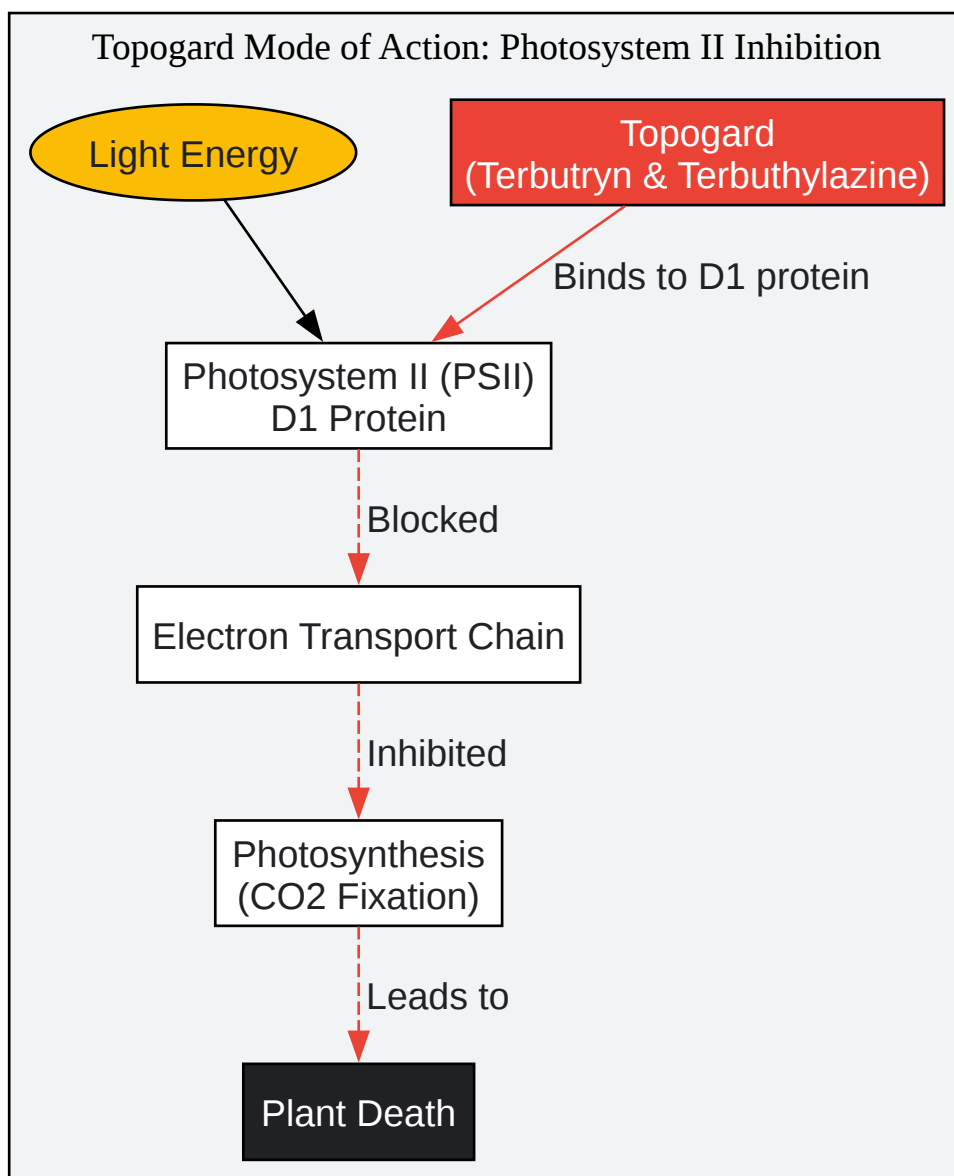
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Caption: Factors influencing herbicide spray drift potential.



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Caption: Workflow for assessing off-target effects of **Topogard**.



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Caption: Signaling pathway of **Topogard**'s herbicidal action.

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